

# In-Depth Technical Guide: Safety Data for Iopamidol-d8

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Iopamidol-d8

Cat. No.: B12414478

[Get Quote](#)

This technical guide provides a comprehensive overview of the safety data for **Iopamidol-d8**, a deuterated analog of the nonionic, X-ray iodinated contrast agent, Iopamidol.<sup>[1][2]</sup> Intended for researchers, scientists, and professionals in drug development, this document summarizes key safety, handling, and toxicological information. Given the limited availability of a specific Safety Data Sheet (SDS) for the deuterated compound, this guide primarily leverages data from the well-characterized parent compound, Iopamidol, with the explicit understanding that the safety and handling protocols are largely translatable.

## Chemical and Physical Properties

**Iopamidol-d8** is the deuterium-labeled version of Iopamidol.<sup>[1][2]</sup> The primary physical difference is its molecular weight due to the presence of eight deuterium atoms. The key chemical and physical properties are summarized below.

Property	Value	Source
Molecular Formula	C17H14D8I3N3O8	[3]
Molecular Weight	785.13 g/mol	
IUPAC Name	5-[[[(2S)-2-hydroxypropanoyl]amino]-2,4,6-triiodo-1-N,3-N-bis(1,1,3,3-tetradeuterio-1,3-dihydroxypropan-2-yl)benzene-1,3-dicarboxamide	
CAS Number	1795778-90-3	
Appearance	White crystalline, odorless powder	
Solubility	Soluble in water and methanol	
Melting Point	Decomposes without melting (>273°C)	
pKa (25 °C)	10.70	

## Toxicological Data

The toxicological profile of lopamidol has been extensively studied. It is generally considered to have low toxicity upon acute exposure. The following table summarizes key toxicity data for lopamidol, which is expected to be comparable for **lopamidol-d8**.

Route of Administration	Species	LD50	Source
Oral	Rat	>49000 mg/kg	
Intraperitoneal	Rat	35000 mg/kg	
Subcutaneous	Rat	>49000 mg/kg	
Intravenous	Rat	22044 mg/kg	
Intraarterial	Rat	13268 mg/kg	
Oral	Mouse	>49000 mg/kg	
Intraperitoneal	Mouse	40825 mg/kg	
Subcutaneous	Mouse	>49000 mg/kg	
Intravenous	Mouse	33000 mg/kg	
Intracerebral	Mouse	3000 mg/kg	
Intravenous	Dog	35000 mg/kg	
Intravenous	Rabbit	20000 mg/kg	
Parenteral	Rabbit	510 mg/kg	

#### Health Effects:

- **Acute Effects:** Iopamidol is not considered a significant irritant to the skin or eyes, though direct contact may cause transient discomfort. Inhalation of small amounts is not expected to cause symptoms. Ingestion of large amounts may lead to gastrointestinal issues like nausea, vomiting, and diarrhea.
- **Chronic Effects:** There is limited evidence suggesting that skin contact may cause a sensitization reaction in some individuals.
- **Carcinogenicity and Mutagenicity:** Studies on Iopamidol have not shown it to be mutagenic. Carcinogenicity data is not readily available.

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **lopamidol-d8** are not publicly available. However, the provided data for lopamidol would have been generated using standardized OECD (Organisation for Economic Co-operation and Development) or similar guidelines for acute toxicity testing. These generally involve the administration of the substance to laboratory animals via different routes to determine the lethal dose (LD50).

## Hazard Identification and Handling

Based on the available data for lopamidol, **lopamidol-d8** is not classified as a hazardous substance. However, standard laboratory precautions should always be observed.

Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses with side-shields are recommended.
- Hand Protection: Wear suitable protective gloves.
- Skin and Body Protection: A lab coat should be worn.
- Respiratory Protection: Not typically required under normal use with adequate ventilation.

Handling and Storage:

- Handling: Avoid contact with skin and eyes. Avoid creating dust. Use in a well-ventilated area.
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container. Protect from light.

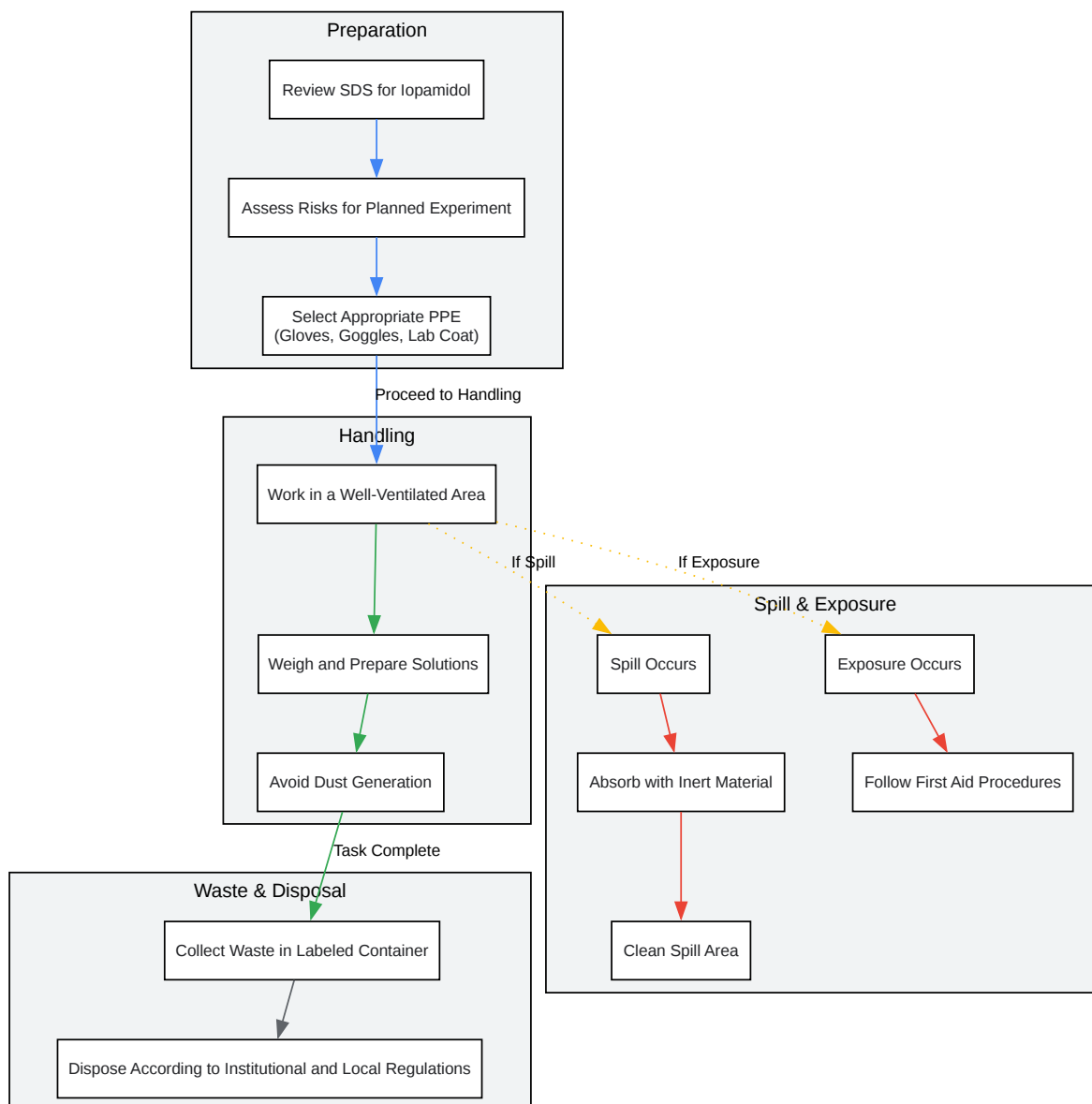
First Aid Measures:

- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Wash with soap and water.

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- Ingestion: Rinse mouth. Get medical attention if symptoms occur.

## Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **lopamidol-d8** in a research setting.



[Click to download full resolution via product page](#)

Safe Handling Workflow for **lopamidol-d8**.

## Stability and Reactivity

lopamidol is a stable compound under normal conditions.

- Conditions to Avoid: Presence of incompatible materials.
- Incompatible Materials: Avoid reaction with oxidizing agents. It is also noted that many radiopaque contrast agents are incompatible with some antihistamines and other drugs in vitro.
- Hazardous Decomposition Products: When heated to decomposition, it may emit toxic fumes of iodine and nitrogen oxides.

In conclusion, while a specific, comprehensive Safety Data Sheet for **lopamidol-d8** is not readily available, the extensive data on the parent compound, lopamidol, provides a solid foundation for its safe handling and use in a research setting. By following standard laboratory safety protocols and being aware of the information presented in this guide, researchers can work with **lopamidol-d8** with minimal risk.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. lopamidol-d8 Price from Supplier Brand Shanghai ChemSrc Trading Co., Ltd. on Chemsr.com [chemsrc.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Safety Data for lopamidol-d8]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12414478#safety-data-sheet-sds-for-lopamidol-d8\]](https://www.benchchem.com/product/b12414478#safety-data-sheet-sds-for-lopamidol-d8)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)